

# Physical properties of 3-Methylpent-4-yn-1-ol (boiling point, density)

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## Compound of Interest

Compound Name: 3-Methylpent-4-yn-1-ol

Cat. No.: B15469060

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## Technical Guide: Physical Properties of 3-Methylpent-4-yn-1-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **3-Methylpent-4-yn-1-ol**, specifically its boiling point and density. Due to the limited availability of experimental data for this specific compound, this guide also includes predicted data and information on a structurally related isomer for comparative purposes. Furthermore, it outlines standard experimental protocols for the determination of these fundamental physical constants.

## Physicochemical Data for 3-Methylpent-4-yn-1-ol

Extensive searches of chemical databases, including PubChem, have revealed a lack of experimentally determined data for the boiling point and density of **3-Methylpent-4-yn-1-ol** (CAS Number: 55930-35-3)[1]. However, computational models provide estimated values for these properties.

Table 1: Computed Physicochemical Properties of **3-Methylpent-4-yn-1-ol**[1]

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O	PubChem[1]
Molecular Weight	98.14 g/mol	PubChem[1]
XLogP3	0.8	PubChem[1]
Exact Mass	98.073164938 Da	PubChem[1]

It is critical to note that these are predicted values and should be used with the understanding that they have not been experimentally verified.

## Comparative Data: 3-Methyl-1-penten-4-yn-3-ol

For the purpose of comparison, experimental data for the structural isomer, 3-Methyl-1-penten-4-yn-3-ol (CAS Number: 3230-69-1), is available and presented below. It is imperative to recognize that while structurally similar, the physical properties of isomers can differ significantly.

Table 2: Experimental Physical Properties of 3-Methyl-1-penten-4-yn-3-ol

Property	Value	Source
Boiling Point	63-65 °C at 100 mmHg	Sigma-Aldrich, ChemBK[2]
Density	0.89 g/mL at 25 °C	Sigma-Aldrich, Benchchem[3]

## Experimental Protocols for Physical Property Determination

The following sections detail the standard laboratory procedures for determining the boiling point and density of a liquid organic compound such as **3-Methylpent-4-yn-1-ol**.

### Determination of Boiling Point (Capillary Method)

The capillary method is a common and reliable technique for determining the boiling point of a small quantity of a liquid.[4][5][6]

#### Methodology:

- **Sample Preparation:** A small amount of the liquid sample is placed in a fusion tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the sample.
- **Heating:** The fusion tube assembly is attached to a thermometer and heated in a controlled manner, typically using a Thiele tube or an aluminum block.<sup>[4][5]</sup> The heating should be slow and uniform.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. This indicates that the vapor pressure of the liquid is overcoming the atmospheric pressure.
- **Boiling Point Determination:** The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.<sup>[6]</sup> This is the point where the vapor pressure of the sample equals the atmospheric pressure.

## Determination of Density

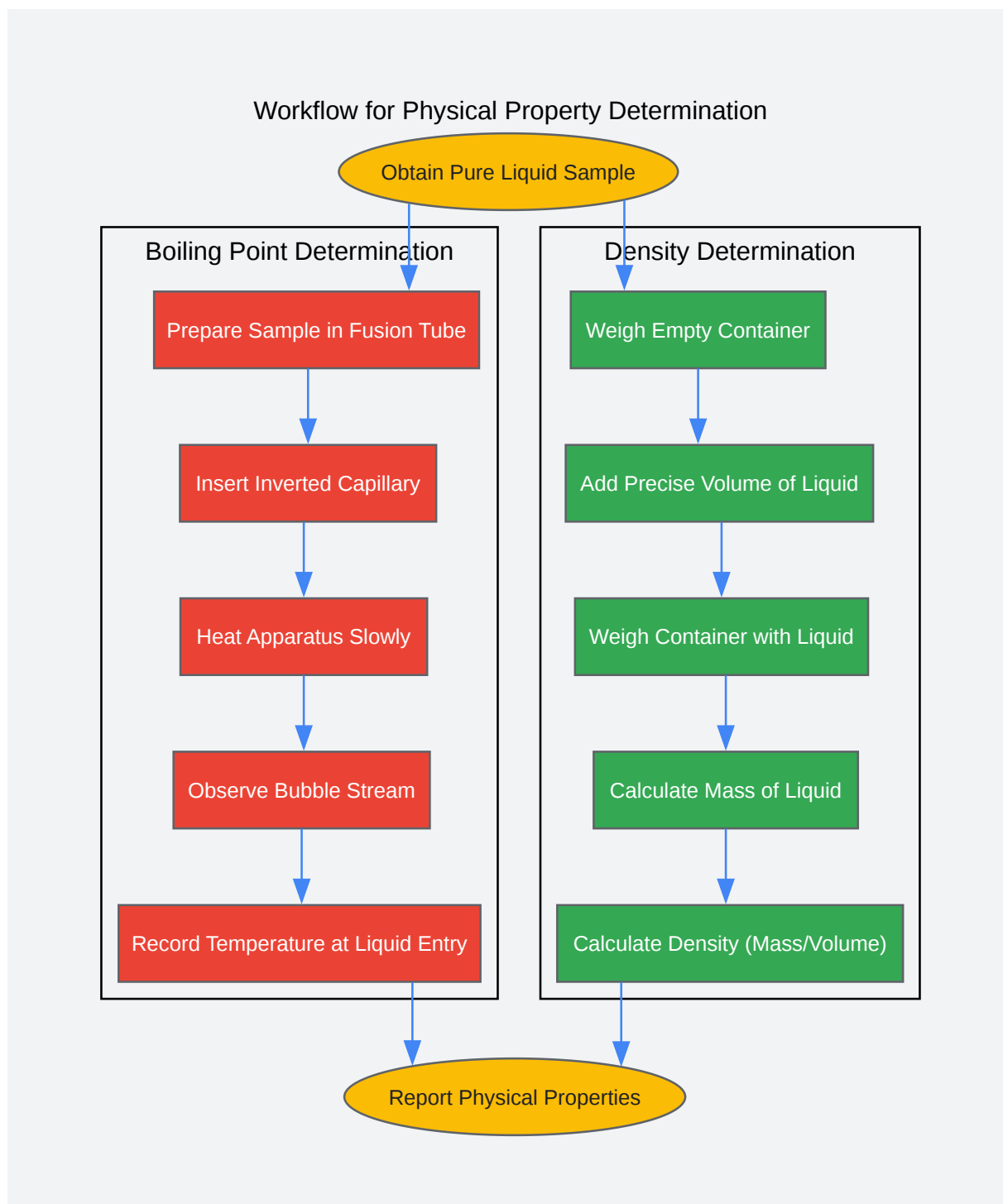
The density of a liquid can be determined by accurately measuring its mass and volume.

#### Methodology:

- **Mass Measurement:** An empty, dry beaker or pycnometer (a specialized flask for measuring density) is weighed on an analytical balance.
- **Volume Measurement:** A precise volume of the liquid is transferred into the pre-weighed container using a calibrated pipette or burette to ensure accuracy.
- **Final Mass Measurement:** The container with the liquid is weighed again.
- **Density Calculation:** The mass of the liquid is determined by subtracting the mass of the empty container from the final mass. The density is then calculated by dividing the mass of the liquid by its volume.

## Workflow Visualization

The following diagram illustrates the general workflow for the experimental determination of the boiling point and density of a liquid organic compound.



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Caption: General experimental workflow for determining the boiling point and density of a liquid.

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## References

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